Application Notes and Protocols for the Analytical Determination of Basic Yellow 87

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Compound of Interest

Compound Name:	*Basic Yellow 87*
CAS No.:	*116844-55-4*
Cat. No.:	*B1141925*

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Introduction

Basic Yellow 87 is a synthetic azo dye used in various industrial applications, including as a colorant in textiles and paper products.[1] Due to its potential for environmental release and the allergenic and, in some cases, carcinogenic nature of similar dyes, robust and validated analytical methods for its detection and quantification are crucial.[2] This document provides detailed application notes and protocols for the analysis of Basic Yellow 87 in various matrices, focusing on modern chromatographic techniques.

Analytical Methods Overview

High-performance liquid chromatography (HPLC) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) are the primary techniques for the sensitive and selective determination of Basic Yellow 87.[2][3][4] These methods allow for the separation of the dye from complex sample matrices and its subsequent quantification.

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Data Presentation: Quantitative Performance of Analytical Methods

The following table summarizes the quantitative performance parameters for the analysis of Basic Yellow 87 and other similar dyes using liquid chromatography-based methods. This data is essential for method selection and validation.

Analytical Method	Analyte(s)	Matrix	Linearity (R^2)	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery (%)	Reference(s)
LC-MS/MS	Basic Yellow 87	Cosmetics	0.001–0.02 µg/mL	-	-	-	[4]
UHPLC-HRMS	12 Illegal Dyes	Foods	> 0.99	-	1.0–10.0 µg/kg	71–117	[5]
LC-UV, LC-MS/MS	5 Illegal Colorants	Foods	> 0.99	0.09–0.19 mg/kg	0.26–0.58 mg/kg	-	[5]
HPLC-DAD	9 Azo Dyes	Curcuma longa L.	≥ 0.9998	0.01–0.04 mg/kg	0.04–0.12 mg/kg	96.0–102.6	[6]
IP-HPLC-DAD	8 Food Dyes	Beverages, Fruit roll-ups	-	0.036–0.07 µg/mL	0.098–0.2 µg/mL	-	[7]
LC-MS/MS	47 Synthetic Dyes	Textiles	> 0.993	0.02–1.35 ng/mL	0.06–4.09 ng/mL	-	[2]

Experimental Protocols

Protocol 1: Determination of Basic Yellow 87 in Cosmetics by LC-MS/MS

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This protocol is adapted from a method for the determination of various hair dyes in cosmetic products.[4]

1. Scope: This method is applicable for the quantitative determination of Basic Yellow 87 in cosmetic products such as hair dyes.

2. Principle: The sample is extracted with a suitable solvent, followed by analysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS) in multiple reaction monitoring (MRM) mode for high selectivity and sensitivity.

3. Reagents and Materials:

- Basic Yellow 87 reference standard
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Ascorbic acid
- Water (deionized or Milli-Q)
- Formic acid (optional, for mobile phase modification)
- Syringe filters (0.22 µm or 0.45 µm)

4. Instrumentation:

- Liquid chromatograph/tandem mass spectrometer (LC-MS/MS) with an electrospray ionization (ESI) source.
- Analytical balance
- Ultrasonic bath
- Vortex mixer
- Centrifuge

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5. Sample Preparation:

- Accurately weigh approximately 1 g of the homogenized cosmetic sample into a 20-mL volumetric flask.[4]
- Add 15 mL of 0.1% ascorbic acid in 50% methanol solution.[4]
- Sonicate for 30 minutes to ensure complete extraction of the dye.[4]
- Bring the flask to volume with 0.1% ascorbic acid in 50% methanol solution.[4]
- Filter the extract through a 0.22 µm or 0.45 µm membrane filter into a vial for LC-MS/MS analysis.[2][4]

6. LC-MS/MS Operating Conditions:

- Column: A suitable C18 column, for example, a CORTECS UPLC C18+, 1.6 µm, 2.1 mm i.d. × 10 cm.[4]
- Mobile Phase: A gradient elution using a mixture of two solvents:
  - Solvent A: Water with 0.1% formic acid (or an appropriate buffer like ammonium formate).[2][8]
  - Solvent B: A mixture of methanol and acetonitrile (e.g., 1:1 v/v).[4]
- Flow Rate: 0.3 mL/min.[4]
- Injection Volume: 3 µL.[4]
- Column Temperature: 30°C.[4]
- Ion Source: Electrospray ionization (ESI) in positive mode.[4]
- Capillary Voltage: 2.85 KV.[4]
- Ion Source Temperature: 150°C.[4]
- Desolvation Temperature: 500°C.[4]

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- Detection Mode: Multiple Reaction Monitoring (MRM). Specific precursor and product ions for Basic Yellow 87 need to be determined by direct infusion of a standard solution.

7. Quantification: Prepare a series of standard solutions of Basic Yellow 87 in the range of 0.001 to 0.02 µg/mL.[4] Generate a calibration curve by plotting the peak area against the concentration of the standards. The concentration of Basic Yellow 87 in the sample can be calculated using the following formula:

Concentration (µg/g) = (C × V) / M

Where:

- C = concentration of Basic Yellow 87 in the sample solution from the calibration curve (µg/mL)
- V = final volume of the sample extract (mL)
- M = weight of the sample (g)[4]

Protocol 2: General Screening of Dyes in Textiles by LC-MS/MS

This protocol provides a general framework for the extraction and analysis of various synthetic dyes, including basic dyes like Basic Yellow 87, from textile samples.[2]

1. Scope: This method is suitable for the screening and quantification of a wide range of synthetic dyes in textile materials.

2. Principle: The dye is extracted from the textile matrix using methanol under sonication. The extract is then analyzed by LC-MS/MS.

3. Reagents and Materials:

- Methanol (HPLC grade)
- Water (deionized or Milli-Q)
- Formic acid

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- Syringe filters (0.22 µm PTFE)

4. Instrumentation:

- LC-MS/MS system with ESI source
- Ultrasonic bath
- Centrifuge
- Rotary evaporator or nitrogen evaporator

5. Sample Preparation:

- Cut the textile sample into small pieces.
- Weigh 1 gram of the sample and place it in a suitable extraction vessel.[2]
- Add 20 mL of methanol and sonicate at 50°C for 30 minutes.[2]
- Centrifuge the extract at 10,000 rpm for 10 minutes.[2]
- Filter the supernatant through a 0.22 µm PTFE filter.[2]
- Evaporate the solvent and reconstitute the residue in a suitable volume of a water/methanol mixture (e.g., 95:5) for analysis.[2]

6. LC-MS/MS Conditions:

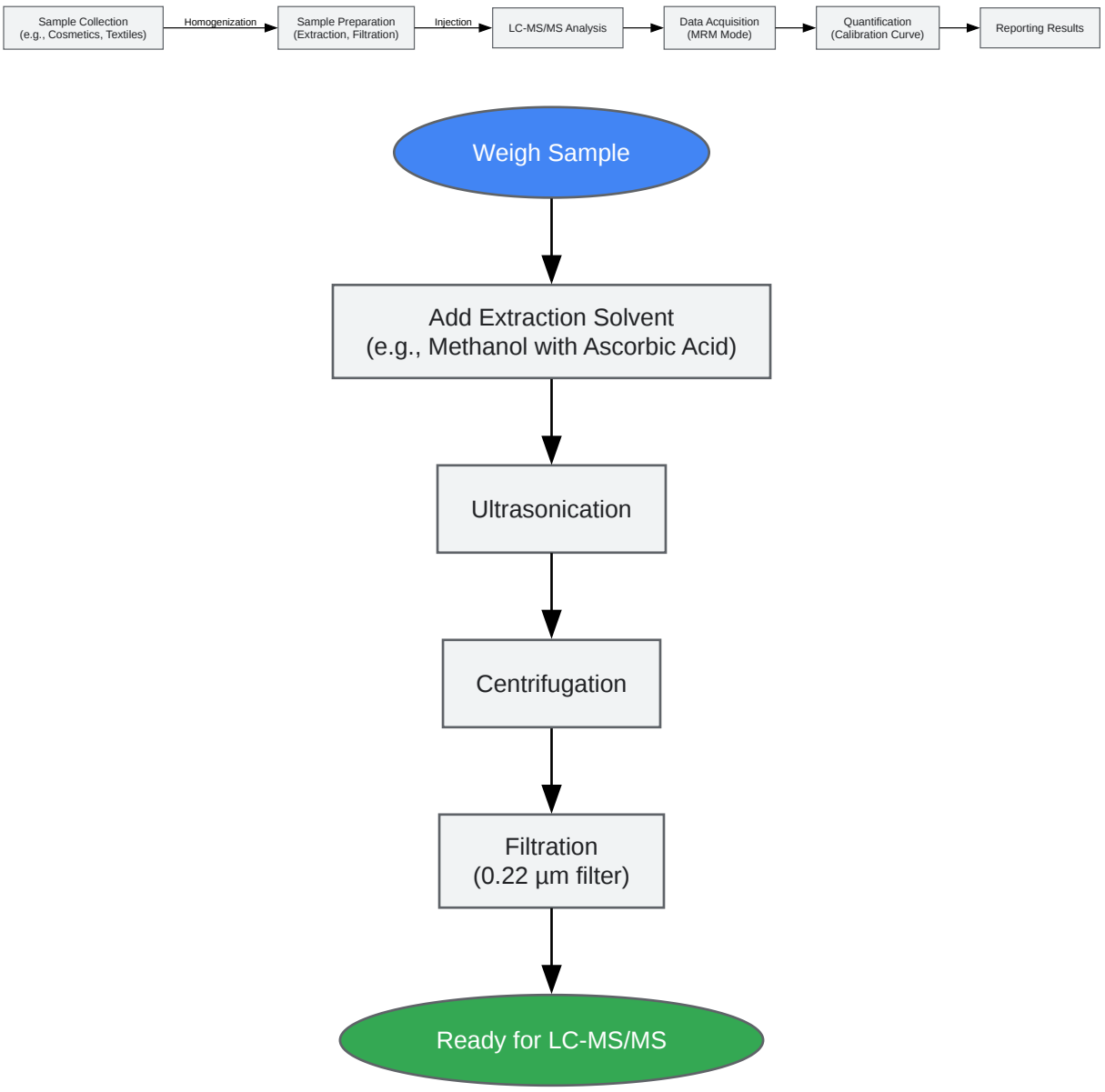
- Column: A C18 UHPLC column (e.g., 100 x 2.1 mm, 1.7 µm).[2]
- Mobile Phase: Gradient elution with:
  - A: Water with 0.1% formic acid.[2]
  - B: Methanol or Acetonitrile.
- Flow Rate: 0.3 mL/min.[2]

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- Detection: ESI-MS/MS in MRM mode.

Mandatory Visualization

The following diagrams illustrate the general workflow for the analytical determination of Basic Yellow 87.



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- To cite this document: BenchChem. [Application Notes and Protocols for the Analytical Determination of Basic Yellow 87]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1141925/docs#application-notes-and-protocols-for-the-analytical-determination-of-basic-yellow-87]

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